

# CAS number and molecular weight of 2-(p-aminobenzamido)pyridine

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## Compound of Interest

Compound Name: 2-(p-Aminobenzamido)pyridine

Cat. No.: B1206422

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## An In-depth Technical Guide on 2-(p-aminobenzamido)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **2-(p-aminobenzamido)pyridine**, also known by its IUPAC name, N-(pyridin-2-yl)-4-aminobenzamide. This document is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

## Chemical and Physical Properties

**2-(p-aminobenzamido)pyridine** is a chemical compound with the molecular formula  $C_{12}H_{11}N_3O$ . Its fundamental properties are summarized in the table below.

Property	Value
CAS Number	7467-42-7
Molecular Weight	213.23 g/mol
IUPAC Name	N-(pyridin-2-yl)-4-aminobenzamide

## Synthesis of 2-(p-aminobenzamido)pyridine

A general method for the synthesis of N-(pyridin-2-yl)-benzamides can be adapted for the specific synthesis of **2-(p-aminobenzamido)pyridine**. This typically involves the reaction of a 2-aminopyridine derivative with a benzoyl derivative. A plausible synthetic route is the amidation reaction between 2-aminopyridine and p-aminobenzoyl chloride.

### Experimental Protocol: Synthesis of N-(pyridin-2-yl)-4-aminobenzamide

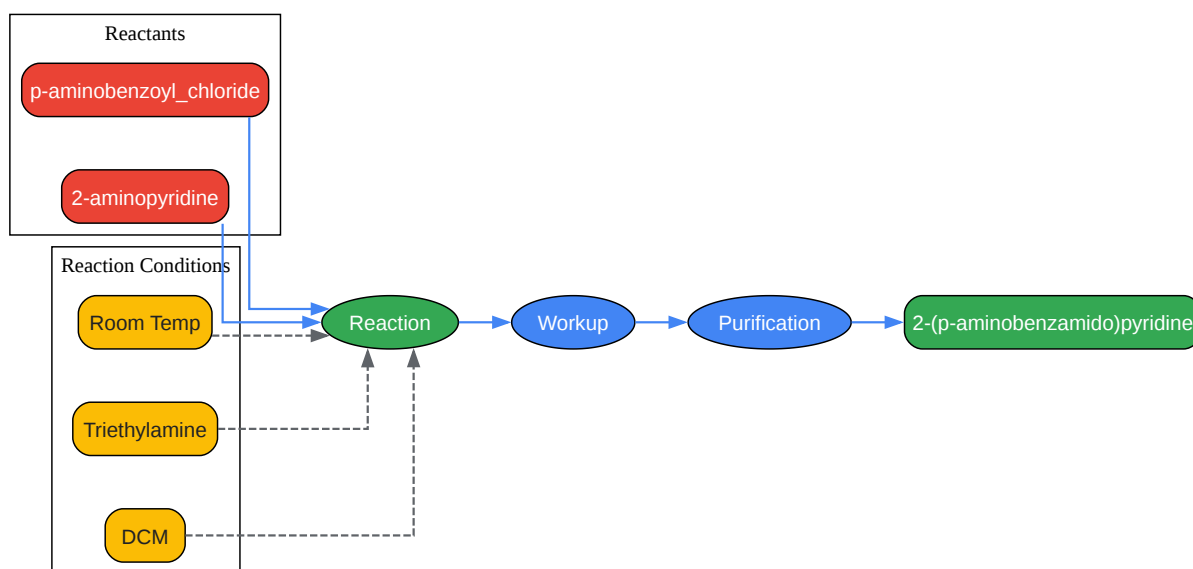
Materials:

- 2-aminopyridine
- p-aminobenzoyl chloride
- Anhydrous dichloromethane (DCM) as solvent
- Triethylamine (TEA) or other suitable base
- Magnetic stirrer
- Round-bottom flask
- Standard glassware for reaction work-up and purification (e.g., separatory funnel, rotary evaporator, chromatography column)

Procedure:

- In a clean, dry round-bottom flask, dissolve 2-aminopyridine in anhydrous dichloromethane.
- Add a stoichiometric equivalent of triethylamine to the solution to act as a base.
- Slowly add a solution of p-aminobenzoyl chloride in anhydrous dichloromethane to the stirring mixture at room temperature.
- Allow the reaction to proceed at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).

- Upon completion, the reaction mixture is typically washed with a saturated aqueous solution of sodium bicarbonate to remove any unreacted acid chloride and the hydrochloride salt of the base.
- The organic layer is then washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel to yield pure N-(pyridin-2-yl)-4-aminobenzamide.



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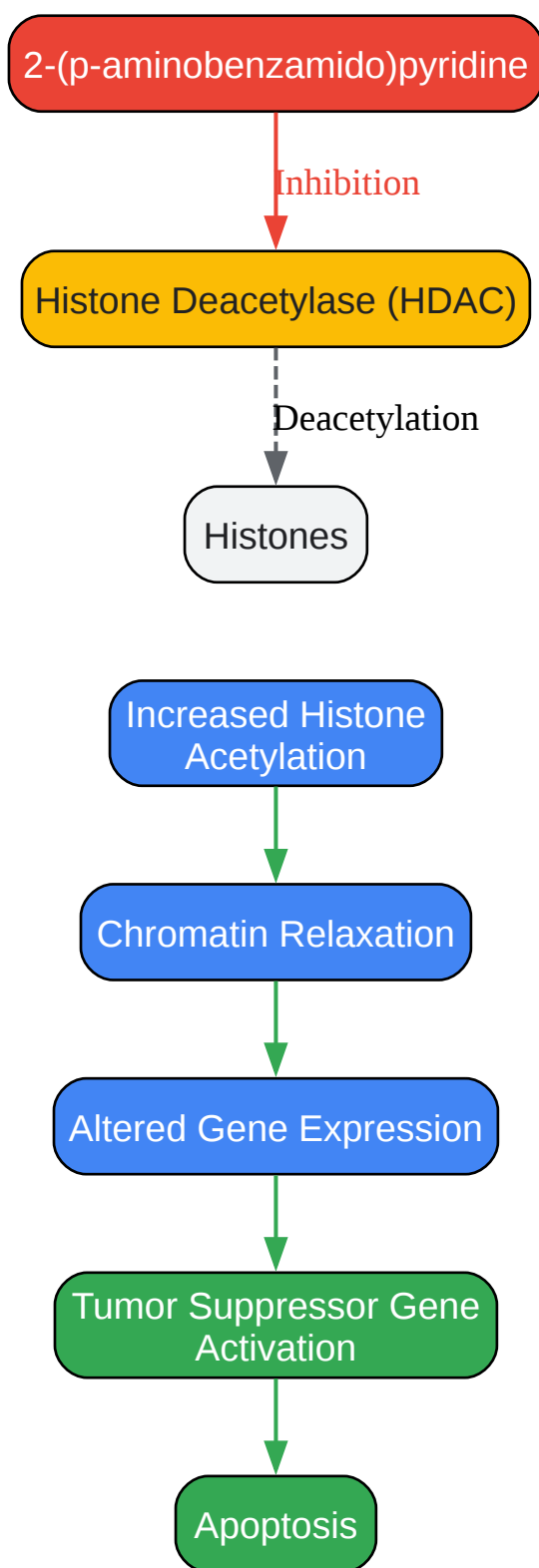
Synthesis workflow for **2-(p-aminobenzamido)pyridine**.

## Potential Biological Activities and Putative Mechanism of Action

While specific biological activity data for **2-(p-aminobenzamido)pyridine** is not extensively documented in publicly available literature, the structural motifs present in the molecule, namely the 2-aminopyridine and benzamide moieties, are found in a variety of biologically active compounds. Derivatives of 2-aminopyridine and benzamide have been reported to exhibit a range of activities, including antimicrobial and anticancer properties.

Based on the activities of structurally related compounds, a putative mechanism of action for **2-(p-aminobenzamido)pyridine** could involve the inhibition of key cellular pathways. For instance, some benzamide derivatives are known to act as histone deacetylase (HDAC) inhibitors, which play a crucial role in the epigenetic regulation of gene expression and are a target for cancer therapy.

The following diagram illustrates a hypothetical signaling pathway that could be modulated by **2-(p-aminobenzamido)pyridine**, leading to an anti-tumor response. It is important to note that this is a putative pathway based on the activities of related compounds and requires experimental validation for this specific molecule.



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Putative signaling pathway for **2-(p-aminobenzamido)pyridine**.

## Conclusion

This technical guide provides essential information on **2-(p-aminobenzamido)pyridine**, including its chemical properties and a detailed protocol for its synthesis. While direct experimental data on its biological activity is limited, the presence of pharmacologically relevant moieties suggests that this compound could be a valuable candidate for further investigation in drug discovery programs, particularly in the areas of oncology and infectious diseases. The proposed putative mechanism of action provides a starting point for hypothesis-driven research to elucidate its biological function. Further experimental studies are warranted to fully characterize the biological profile of this compound.

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